

A Comparative Guide to the Synthetic Routes of 6-(Methoxycarbonyl)nicotinic Acid

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Compound of Interest

Compound Name: 6-(Methoxycarbonyl)nicotinic acid

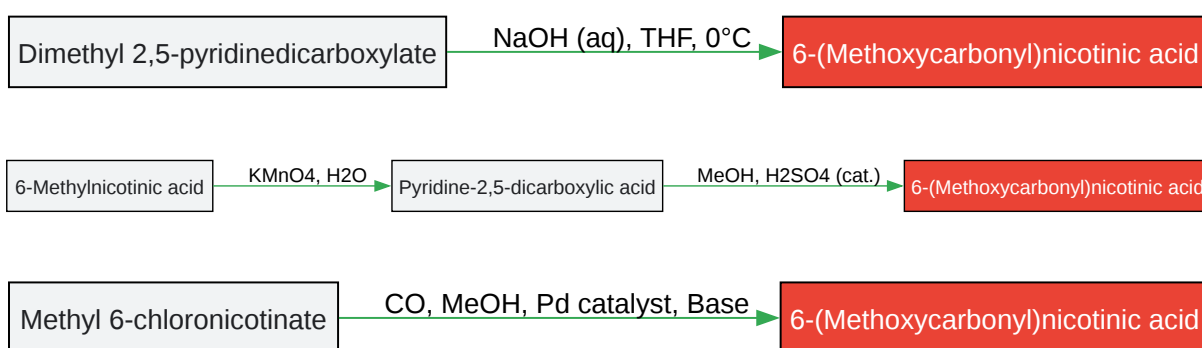
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For researchers, scientists, and professionals in drug development, the efficient synthesis of key chemical intermediates is paramount. **6-(Methoxycarbonyl)nicotinic acid** is a valuable building block in the preparation of a variety of pharmaceutical compounds. This guide provides a comparative analysis of different synthetic routes to this target molecule, offering detailed experimental protocols, quantitative data, and workflow visualizations to aid in the selection of the most suitable method for a given application.

Route 1: Selective Monohydrolysis of Dimethyl 2,5-Pyridinedicarboxylate

This synthetic approach starts from the commercially available dimethyl 2,5-pyridinedicarboxylate and relies on the selective hydrolysis of one of the two methyl ester groups. The regioselectivity of this reaction is crucial for the successful synthesis of the desired product.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com